

An In-depth Technical Guide to the Physicochemical Properties of Demethyleneberberine

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Compound of Interest		
Compound Name:	Demethyleneberberine	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Demethyleneberberine** (DMB), an active metabolite of berberine.[1] Sourced from plants like Cortex Phellodendri Chinensis, DMB is a natural isoquinoline alkaloid recognized for its diverse biological activities, including anti-inflammatory, antioxidant, and neuroprotective effects.[2][3][4] This document summarizes key quantitative data, outlines general experimental protocols for property determination, and visualizes its interaction with critical signaling pathways.

Physicochemical Properties

The fundamental physicochemical characteristics of **Demethyleneberberine** are summarized below. These properties are essential for its handling, formulation, and application in research and development.



Property	Value	Citations
Molecular Formula	C19H18NO4 ⁺	[5][6]
Molecular Weight	324.35 g/mol	[2][5][7]
Formal Name	5,6-dihydro-2,3-dihydroxy- 9,10-dimethoxy- dibenzo[a,g]quinolizinium	[1]
CAS Number	25459-91-0	[1][6]
Synonyms	DMB, DM-BBR, 2- Hydroxyjatrorrhizine	[1]
Appearance	Yellow, solid powder	[8][9]
Purity	≥98%	[1]

Solubility and Formulation

Proper dissolution is critical for in vitro and in vivo experimental success.

Demethyleneberberine exhibits varied solubility across different solvents.



Solvent	Solubility	Special Conditions	Citations
DMSO	≥50.1 mg/mL (154.4 mM)	Fresh DMSO is recommended as moisture can reduce solubility.	[3][10]
33.33 mg/mL (102.76 mM)	Ultrasonic assistance may be needed.	[8][11]	
3.24 mg/mL (9.99 mM)	Sonication is recommended.	[7]	
2 mg/mL	Warming may be required.	[12]	_
Ethanol (EtOH)	≥2.57 mg/mL	Gentle warming and ultrasonic assistance are beneficial.	[3]
Slightly soluble (0.1-1 mg/mL)	[1]		
Water	Insoluble	[3]	_

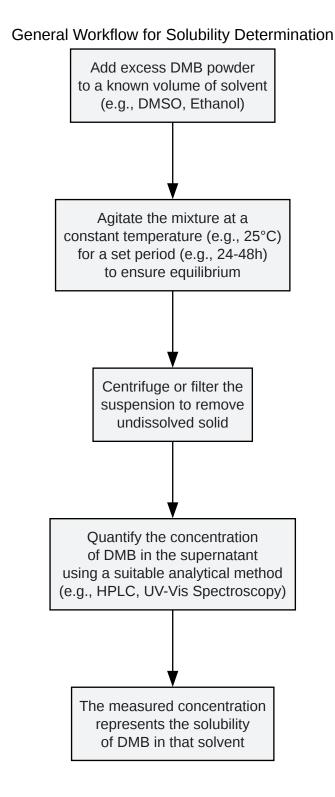
Formulation Note for In Vivo Studies: For animal experiments, it is recommended to prepare working solutions fresh on the day of use. If using DMSO as a co-solvent, its proportion in the final working solution should be kept low (typically below 2%) to avoid toxicity in weaker animals.[5]

Experimental Protocols for Physicochemical Characterization

While specific experimental details are proprietary to the suppliers citing them, the determination of the aforementioned physicochemical properties generally follows standardized laboratory protocols.

A common method to determine solubility is the shake-flask method, which is considered the gold standard.





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Caption: Standard experimental workflow for determining solubility.



High-Performance Liquid Chromatography (HPLC) is a standard technique for assessing the purity of chemical compounds.

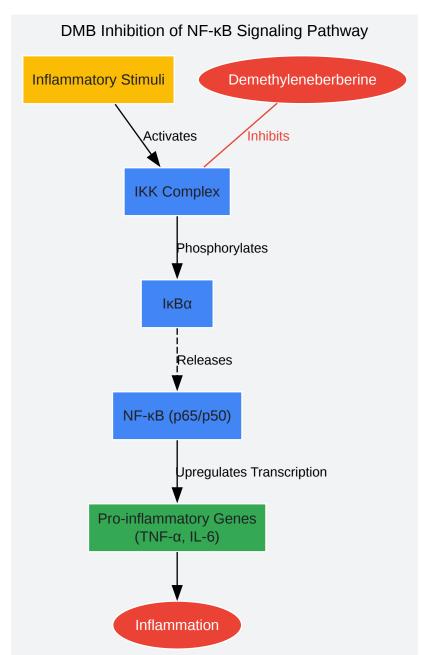
- Standard Preparation: A stock solution of a **Demethyleneberberine** reference standard is prepared in a suitable solvent (e.g., DMSO or a mobile phase component) at a known concentration.
- Sample Preparation: A sample of the **Demethyleneberberine** batch to be tested is prepared at the same concentration as the standard.
- Chromatographic Conditions: A typical analysis would utilize a C18 column with a gradient elution program.[13]
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Detection: UV detector set to the wavelength of maximum absorbance for Demethyleneberberine.
- Analysis: The sample is injected into the HPLC system. The resulting chromatogram shows
 peaks corresponding to **Demethyleneberberine** and any impurities. Purity is calculated by
 comparing the area of the main peak to the total area of all peaks in the chromatogram.

Biological Activity and Key Signaling Pathways

Demethyleneberberine is a bioactive molecule that modulates several key cellular signaling pathways, contributing to its anti-inflammatory and metabolic regulatory effects.[14] It is known to be an activator of AMP-activated protein kinase (AMPK) and an inhibitor of the NF-κB and TLR4 signaling pathways.[5][10][15]

Demethyleneberberine has been shown to alleviate inflammatory responses by inhibiting the activation of the NF- κ B pathway.[5][16] This inhibition leads to a reduction in the production of pro-inflammatory cytokines like TNF- α and IL-6.[10][16]





DMB Inhibition of NF-kB Signaling Pathway

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Caption: DMB inhibits inflammation by blocking NF-кB activation.



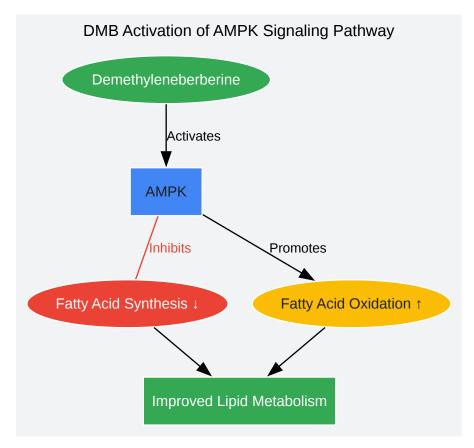
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DMB has been identified as an AMPK activator, which is a key mechanism in its potential for treating non-alcoholic fatty liver disease (NAFLD).[5][17] AMPK activation plays a crucial role in regulating cellular energy homeostasis and metabolism.

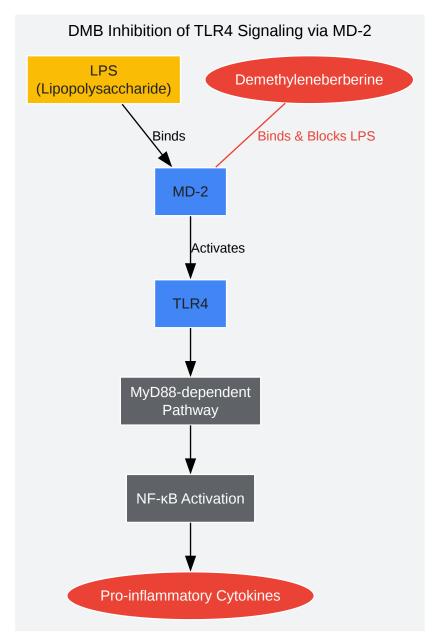


DMB Activation of AMPK Signaling Pathway





DMB Inhibition of TLR4 Signaling via MD-2



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